

Essential Safety and Logistics for Handling 2-Methyl-3-hexyne

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Compound of Interest

Compound Name: 2-Methyl-3-hexyne

Cat. No.: B12645692

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-Methyl-3-hexyne** is not readily available. The following information is synthesized from data on structurally similar alkynes, such as 3-Hexyne and 5-Methyl-1-hexyne, and should be used as a guide.^{[1][2]} It is crucial to handle this chemical with extreme caution and to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

This document provides essential procedural guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-Methyl-3-hexyne**.

Hazard Identification and GHS Classification

Based on analogous compounds, **2-Methyl-3-hexyne** is anticipated to be classified as follows:

- Flammable Liquids: Category 2^{[1][2][3]}
- Aspiration Hazard: Category 1^{[1][4]}
- Skin Corrosion/Irritation: Category 2^{[2][4]}
- Serious Eye Damage/Eye Irritation: Category 2^{[2][4]}
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)^{[2][4]}

Signal Word: Danger^{[1][2]}

Hazard Statements:

- H225: Highly flammable liquid and vapor.[1][2][3]
- H304: May be fatal if swallowed and enters airways.[1][4]
- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]
- H335: May cause respiratory irritation.[2][4]

Physical and Chemical Properties

The following table summarizes the known quantitative data for **2-Methyl-3-hexyne**.

Property	Value
CAS Number	36566-80-0[5]
Molecular Formula	C ₇ H ₁₂ [5][6]
Molecular Weight	96.17 g/mol [5][6]
Boiling Point	95.2°C to 97.1°C[7]
Melting Point	-116.6°C[7]
Density	0.7204 to 0.752 g/cm ³ [7]
Vapor Pressure	48.4 mmHg at 25°C[7]
Water Solubility	173.1 mg/L at 25°C[7][8]
Flash Point	-14°C (estimated based on 3-Hexyne)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **2-Methyl-3-hexyne**.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166. A face shield is necessary when there is a risk of splashing.[1][2]
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended).	Inspect gloves for integrity before each use. Given the flammable and skin-irritating nature of the compound, robust glove protection is essential.[9]
Skin and Body Protection	Flame-retardant lab coat and chemical-resistant apron or coveralls.	To prevent skin contact and provide protection from fire hazards.[1]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.	If ventilation is inadequate or for emergency situations, a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors should be used.[1]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is paramount to ensure safety.

- Preparation:
 - Work in a well-ventilated chemical fume hood.[10]
 - Ensure an emergency eyewash station and safety shower are readily accessible.[2]

- Remove all potential ignition sources (e.g., open flames, hot plates, static electricity sources).[\[1\]](#)[\[2\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Handling:
 - Ground and bond containers when transferring the liquid to prevent static discharge.[\[1\]](#)[\[2\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
 - Avoid inhalation of vapors and contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[1\]](#)[\[2\]](#)
 - Keep away from heat, sparks, and open flames.[\[1\]](#)[\[2\]](#)
 - Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[4\]](#)

Disposal Plan

Proper disposal of **2-Methyl-3-hexyne** and contaminated materials is essential.

- Waste Collection:
 - Collect waste in a suitable, labeled, and tightly sealed container. The container should be compatible with flammable organic liquids.
 - Do not mix with other waste streams unless compatibility is confirmed. Specifically, avoid mixing with heavy metal waste to prevent the formation of explosive acetylides.[\[11\]](#)
- Quenching of Reactive Waste (for reaction mixtures):
 - Terminal alkynes can form explosive acetylides. While **2-Methyl-3-hexyne** is an internal alkyne and less prone to this, caution should still be exercised, especially if reaction

conditions could lead to the formation of reactive byproducts.

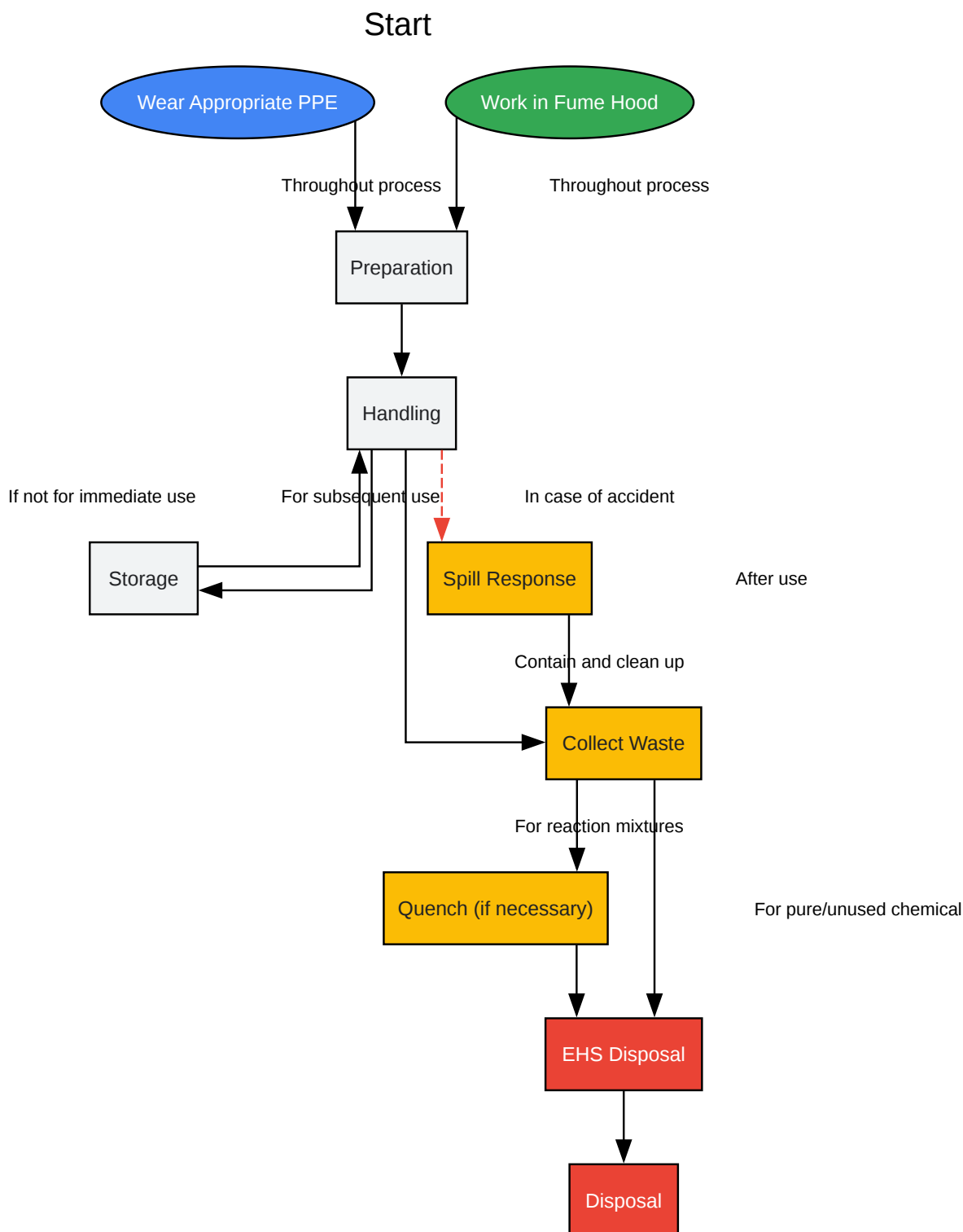
- For reaction residues, a quenching step may be necessary. This should be done in a fume hood, under an inert atmosphere, and at a controlled temperature (e.g., 0°C). A common method is the slow addition of a proton source like an alcohol (e.g., isopropanol) followed by water.[\[10\]](#)
- Final Disposal:
 - Unused or expired **2-Methyl-3-hexyne** should be disposed of in its original container, securely sealed, and labeled as hazardous waste.[\[10\]](#)
 - Quenched reaction mixtures should be transferred to a designated hazardous waste container, clearly labeled with all constituents.[\[10\]](#)
 - Arrange for pickup by your institution's EHS department or a licensed hazardous waste disposal service.[\[10\]](#)
 - Never dispose of **2-Methyl-3-hexyne** down the drain or in the regular trash.[\[11\]](#)

Experimental Protocols

Detailed experimental protocols involving **2-Methyl-3-hexyne** should be developed in consultation with your institution's safety office. These protocols should incorporate the specific handling and disposal procedures outlined in this document.

Mandatory Visualization

Safe Handling Workflow for 2-Methyl-3-hexyne



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Caption: Logical workflow for the safe handling and disposal of **2-Methyl-3-hexyne**.

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